

Personal protective equipment for handling HLI373 dihydrochloride

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Compound of Interest

Compound Name: HLI373 dihydrochloride

Cat. No.: B10764321

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Essential Safety and Handling of HLI373 Dihydrochloride

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **HLI373 dihydrochloride**. As a potent Hdm2 inhibitor with cytotoxic properties, strict adherence to these procedural guidelines is essential to ensure personnel safety and maintain experimental integrity. In the absence of a specific Safety Data Sheet (SDS), these recommendations are based on best practices for handling potent, biologically active research compounds.

Personal Protective Equipment (PPE)

All personnel handling **HLI373 dihydrochloride**, whether in solid or solution form, must wear the following personal protective equipment. This is based on the precautionary principle for handling potent or cytotoxic compounds.

- **Eye and Face Protection:** Chemical safety goggles and a face shield are mandatory to protect against splashes and airborne particles.^[1]
- **Hand Protection:** Two pairs of nitrile gloves (double-gloving) are required. Gloves should be changed immediately if contaminated, and every two hours during continuous handling.

- **Body Protection:** A disposable, back-closing laboratory gown made of a low-permeability fabric is required. Cuffs should be tucked into the inner pair of gloves.
- **Respiratory Protection:** When handling the solid compound outside of a certified chemical fume hood or biological safety cabinet, a NIOSH-approved N95 or higher-rated respirator is necessary to prevent inhalation of airborne particles.

Engineering Controls and Safe Handling

Engineering controls are the primary means of minimizing exposure to **HLI373 dihydrochloride**.

- **Ventilation:** All weighing and solution preparation of **HLI373 dihydrochloride** must be conducted in a certified chemical fume hood or a Class II biological safety cabinet to prevent inhalation of the powder and to contain any potential aerosols.
- **Designated Area:** A specific area within the laboratory should be designated for handling **HLI373 dihydrochloride**. This area should be clearly marked with warning signs.
- **Good Laboratory Practices:** Avoid eating, drinking, or applying cosmetics in the laboratory.^[1] Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^[1]

Storage and Disposal

Proper storage and disposal are critical for safety and to prevent environmental contamination.

- **Storage:** **HLI373 dihydrochloride** should be stored in a tightly sealed, clearly labeled container. For long-term storage, it is recommended to store the compound at -20°C for up to one month or -80°C for up to six months.^[2] The storage location should be a secure, designated area with limited access.
- **Disposal:** All waste contaminated with **HLI373 dihydrochloride**, including empty containers, used PPE, and consumables, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this material down the drain.

Spill and Exposure Procedures

Immediate and appropriate action is required in the event of a spill or personnel exposure.

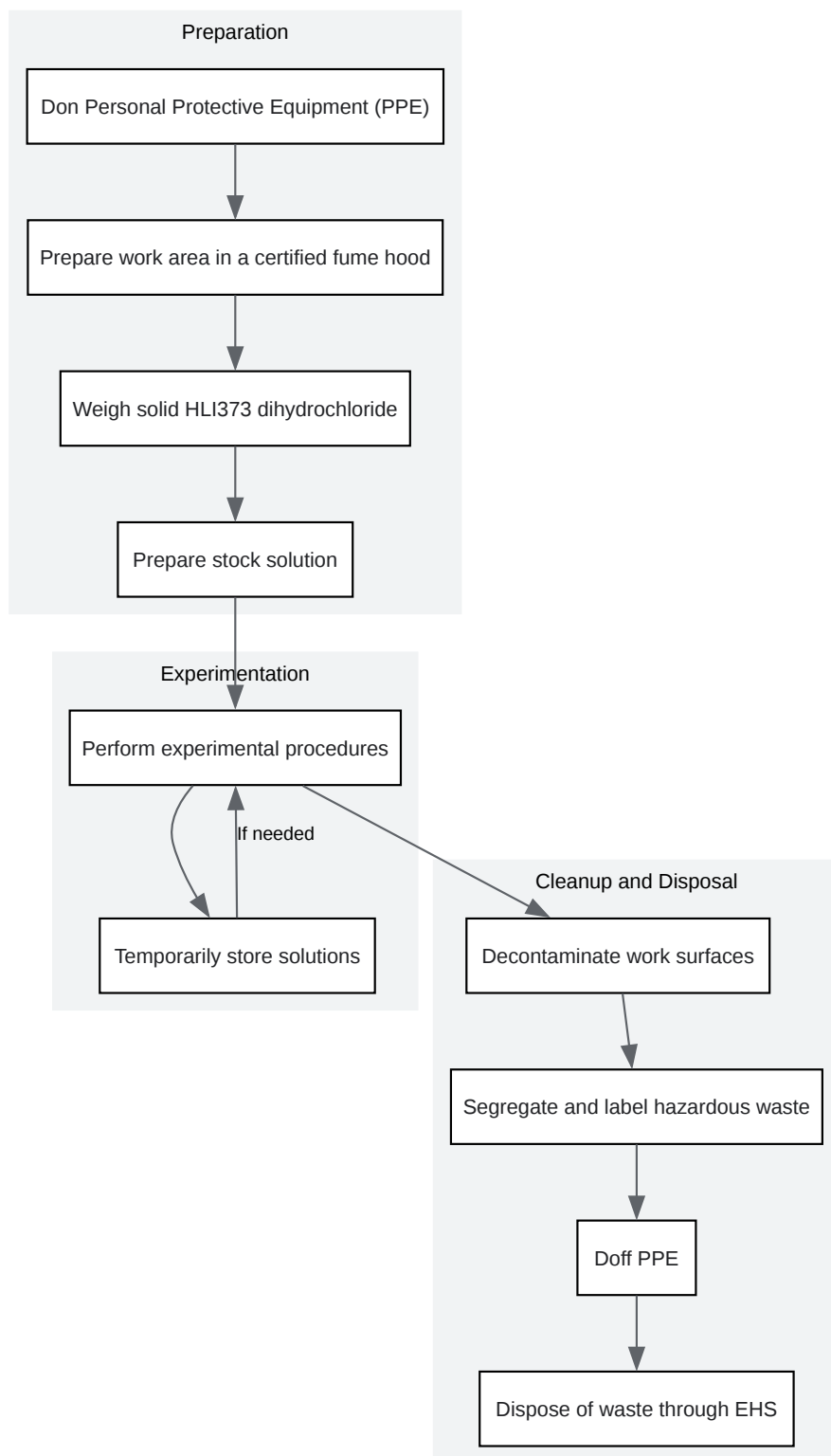
- **Spill Cleanup:** In case of a spill, evacuate the area and prevent others from entering. For a small spill of the solid, gently cover with absorbent paper to avoid raising dust, then wet the paper with a suitable solvent (e.g., ethanol) and carefully wipe up the material. For a liquid spill, absorb with an inert material. All cleanup materials must be disposed of as hazardous waste. For large spills, evacuate the laboratory and contact the institution's environmental health and safety department.
- **First Aid: Skin Contact:** Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention.[\[1\]](#)
- **First Aid: Eye Contact:** Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[1\]](#)
- **First Aid: Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[\[1\]](#)
- **First Aid: Ingestion:** Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[1\]](#)

Quantitative Data Summary

Parameter	Value	Source
Long-term Storage	-80°C for up to 6 months	[2]
Short-term Storage	-20°C for up to 1 month	[2]

Experimental Workflow

Safe Handling Workflow for HLI373 Dihydrochloride

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Caption: Workflow for the safe handling of **HLI373 dihydrochloride**.

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References

- 1. bpsbioscience.com [bpsbioscience.com]
- 2. medchemexpress.com [medchemexpress.com]
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